

Spectroscopic Data for 2-(3-Nitrophenoxy)pyridine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2-(3-Nitrophenoxy)pyridine

CAS No.: 28355-48-8

Cat. No.: B1320489

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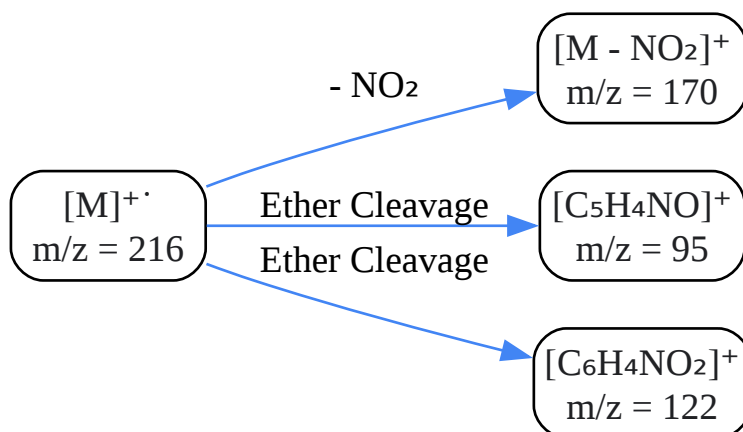
To Researchers, Scientists, and Drug Development Professionals:

This guide serves as a centralized resource for the spectroscopic characterization of **2-(3-Nitrophenoxy)pyridine**. The structural elucidation of novel compounds is the bedrock of chemical research and development. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) provide a detailed roadmap to the molecular architecture, functional groups, and isotopic composition of a substance. Understanding these characteristics is paramount for confirming synthesis, ensuring purity, and predicting the chemical behavior of molecules with therapeutic or industrial potential.

This document provides a detailed analysis of the expected and, where available, experimentally observed spectroscopic data for **2-(3-Nitrophenoxy)pyridine**. It is designed to be a practical tool for laboratory scientists, offering not only data interpretation but also standardized protocols for data acquisition.

Molecular Structure and Spectroscopic Overview

The foundational step in spectroscopic analysis is understanding the molecule's structure. **2-(3-Nitrophenoxy)pyridine** consists of a pyridine ring linked to a 3-nitrophenoxy group via an ether bond. This arrangement of aromatic rings and functional groups gives rise to a unique spectroscopic fingerprint.



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